

3-Fluoro-2-nitropyridine molecular weight and formula

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Compound of Interest

Compound Name: 3-Fluoro-2-nitropyridine

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Technical Data Sheet: 3-Fluoro-2-nitropyridine

Audience: Researchers, scientists, and drug development professionals.

This document provides a comprehensive overview of the core chemical and physical properties of **3-Fluoro-2-nitropyridine**, a key intermediate in various synthetic processes.

Core Chemical Properties

3-Fluoro-2-nitropyridine is a pyridine ring substituted with both a fluoro and a nitro group.^[1] These substitutions grant it unique reactivity, making it a valuable intermediate in the synthesis of pharmaceuticals, agrochemicals, and other complex molecular structures.^{[1][2]} The nitro group enhances its electrophilic nature, which facilitates nucleophilic substitution reactions, while the fluoro substituent is key for creating organofluorine compounds.^[1]

The quantitative chemical data for **3-Fluoro-2-nitropyridine** is summarized below.

Property	Value	Source
Molecular Formula	C ₅ H ₃ FN ₂ O ₂	[1] [2] [3] [4] [5]
Molecular Weight	142.09 g/mol	[2] [3] [5] [6] [7] [8]
CAS Number	54231-35-5	[1] [2] [4] [5]
Appearance	Yellow to light brown solid / Yellow crystal	[1] [2] [6]
Melting Point	32-38 °C (approx. 35°C)	[1] [2] [6]
Boiling Point	255.8 ± 20.0 °C at 760 mmHg	[1]
Density	1.4 ± 0.1 g/cm ³	[1]
Purity	≥ 97-98%	[1] [2] [7]
IUPAC Name	3-fluoro-2-nitropyridine	[3] [7]

Compound Identification and Structure

The following diagram outlines the key identifiers and structural representations for **3-Fluoro-2-nitropyridine**.

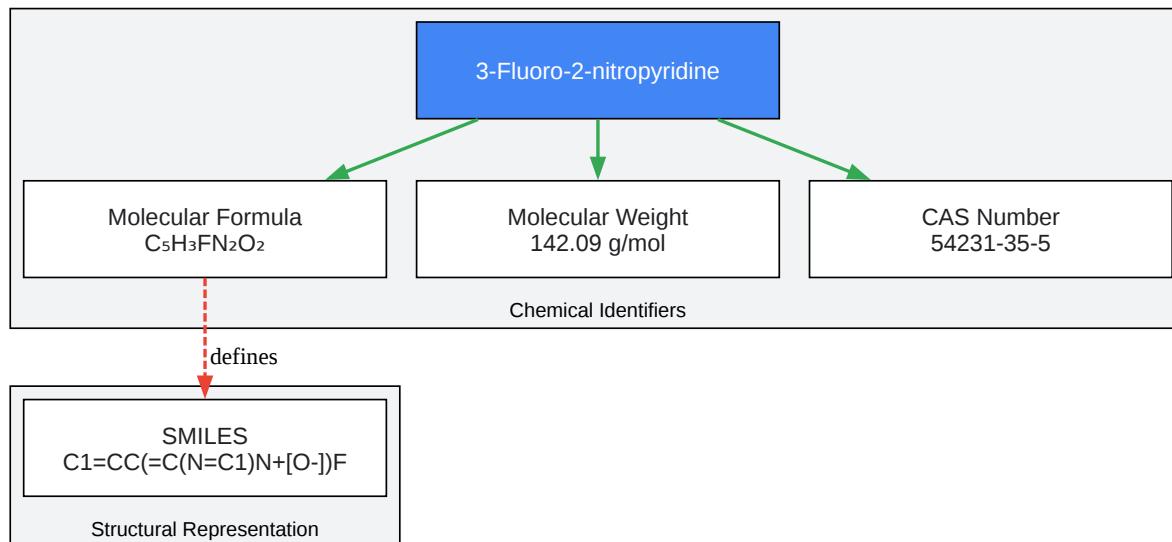


Figure 1: Identifiers for 3-Fluoro-2-nitropyridine

[Click to download full resolution via product page](#)Figure 1: Identifiers for **3-Fluoro-2-nitropyridine**

Experimental Protocols

Detailed, step-by-step experimental protocols for the application of **3-Fluoro-2-nitropyridine** are highly specific to the target molecule and reaction context. However, a general synthetic route for its preparation is described in the literature.

Synthesis of **3-Fluoro-2-nitropyridine** (Overview):

A common method involves the following steps:

- A solution of sodium nitrite in water is added to a stirred mixture of 2-nitropyridine-3-amine in fluoroboric acid at a controlled low temperature (-8 °C to -2 °C).^[4]

- The resulting suspension is filtered to yield an orange-brown fluoroborate salt.[4]
- The dry salt is then decomposed by heating to 120 °C.[4]
- The resulting oil is treated with a sodium hydrogenocarbonate solution and extracted with dichloromethane.[4]
- The combined extracts are dried, and the solvent is removed under reduced pressure to yield **3-Fluoro-2-nitropyridine** as a pale yellow solid.[4]

Note: This is a summarized protocol. Researchers should consult primary literature for detailed experimental conditions, safety precautions, and characterization data.

Applications and Roles in Research

3-Fluoro-2-nitropyridine serves as a versatile building block in organic synthesis.[2] Its unique electronic properties make it a valuable intermediate for creating more complex molecules.[2]

- Pharmaceutical Development: It is a crucial intermediate for synthesizing various pharmaceuticals, including anti-inflammatory, antimicrobial agents, and compounds targeting neurological disorders.[2]
- Agrochemicals: The compound is used in the formulation of pesticides and herbicides.[2]
- Material Science: It is explored for its potential in developing advanced materials like polymers and coatings.[2]
- Organic Synthesis: Its reactivity is harnessed for nucleophilic substitutions and coupling reactions, enabling chemists to construct complex heterocyclic compounds efficiently.[1][2]

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